

F594-1001: Clarification of Product Identity and Application

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Compound of Interest

Compound Name: F594-1001

Cat. No.: B15565522

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Initial searches for "**F594-1001**" have revealed that this product identifier does not correspond to a reagent, probe, or any other product utilized in biological research concerning fixed or live cells. Instead, "**F594-1001**" is associated with industrial fasteners, specifically stainless steel nuts, conforming to the ASTM F594 specification.

The ASTM F594 standard outlines the chemical and mechanical requirements for stainless steel nuts intended for general-purpose applications where corrosion resistance is a key factor. [1][2] These fasteners are available in various alloy groups, including austenitic, ferritic, and martensitic stainless steels, each with distinct properties.[3][4] The specifications cover aspects such as diameter, thread type, material composition, and mechanical properties like proof stress.[2]

Given that **F594-1001** refers to a mechanical fastener, a comparison of its "performance in fixed vs live cells" is not applicable. The concepts of "fixed cells" (cells preserved in a life-like state) and "live cells" are central to cellular and molecular biology research and are not relevant to the function of industrial hardware.

Therefore, the requested comparison guide, including data on performance in cellular assays, experimental protocols, and signaling pathway diagrams, cannot be generated for this product.

The fundamental premise of the request is based on a misidentification of the product "F594-1001".

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References

- [1. fastenersplus.com \[fastenersplus.com\]](https://www.fastenersplus.com)
- [2. ASTM F594 - Portland Bolt \[portlandbolt.com\]](https://www.portlandbolt.com)
- [3. fas10.in \[fas10.in\]](https://www.fas10.in)
- [4. micrometals.co.in \[micrometals.co.in\]](https://www.micrometals.co.in)
- To cite this document: BenchChem. [F594-1001: Clarification of Product Identity and Application]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15565522/docs#f594-1001-clarification-of-product-identity-and-application\]](https://www.benchchem.com/product/b15565522/docs#f594-1001-clarification-of-product-identity-and-application)

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